An In-Depth Technical Guide to the Physicochemical Properties of N,N'-Dimethylmalonamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N-Dimethyl Malonamidine*
CAS No.:	*1285259-55-3*
Cat. No.:	*B587279*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, my experience has consistently shown that a comprehensive understanding of a molecule's fundamental physicochemical properties is the bedrock of successful research and development, particularly in the pharmaceutical sciences. It is not merely about cataloging data, but about comprehending the why behind the numbers—how a molecule's structure dictates its behavior and, consequently, its potential applications. This guide on N,N'-dimethylmalonamide is crafted with this philosophy in mind. We will not only present the core data but also delve into the experimental rationale and the theoretical underpinnings of its properties. This document is designed to be a living guide, one that empowers you to not just use this molecule, but to truly understand it.

Molecular Identity and Structure

© 2026 BenchChem. All rights reserved.

N,N'-dimethylmalonamide, with the IUPAC name N,N'-dimethylpropanediamide, is a symmetrical secondary diamide. Its fundamental identifiers are crucial for any scientific endeavor and are summarized below.

Identifier	Value	Source
CAS Number	2090-18-8	[1]
Molecular Formula	$C_5H_{10}N_2O_2$	[1]
Molecular Weight	130.15 g/mol	[1]
Canonical SMILES	CNC(=O)CC(=O)NC	[1]
InChIKey	ZWXJWAPTSTYSAH-UHFFFAOYSA-N	[1]

The molecular structure, characterized by two amide groups separated by a methylene bridge, is fundamental to its chemical behavior. Theoretical studies have explored the stable conformers of N,N'-dimethylmalonamide, revealing the influence of intramolecular hydrogen bonding and steric effects on its three-dimensional shape.[2]

Ball-and-stick model of N,N'-dimethylmalonamide.

Core Physicochemical Properties

A quantitative understanding of a molecule's physicochemical properties is paramount for predicting its behavior in various systems, from simple solutions to complex biological matrices.

© 2026 BenchChem. All rights reserved.

Property	Value	Method	Rationale and Insights
Melting Point	Data not available	Experimental	The melting point provides insight into the crystal lattice energy and purity of the compound. For a symmetrical molecule like N,N'-dimethylmalonamide, efficient crystal packing would be expected, suggesting a relatively high melting point for its molecular weight.
Boiling Point	Data not available	Experimental	The boiling point is indicative of the intermolecular forces in the liquid state. The presence of two secondary amide groups allows for significant hydrogen bonding, which would lead to a high boiling point.
Water Solubility	Soluble	Predicted	The ability to form hydrogen bonds with water through both the N-H and C=O groups suggests good aqueous solubility. This is a critical parameter for any potential

© 2026 BenchChem. All rights reserved.

			pharmaceutical application.
logP (Octanol-Water Partition Coefficient)	-1	Computed (XLogP3)	The negative logP value indicates that N,N'-dimethylmalonamide is hydrophilic, partitioning preferentially into the aqueous phase over an immiscible organic phase like octanol.[1] This aligns with the predicted high water solubility.
pKa	Data not available	Experimental	The pKa would quantify the acidity of the N-H protons. Amide protons are generally weakly acidic. This value is crucial for understanding the molecule's ionization state at different pH values, which impacts its solubility, permeability, and receptor interactions.
Hydrogen Bond Donors	2	Computed	The two N-H groups act as hydrogen bond donors.[1]
Hydrogen Bond Acceptors	2	Computed	The two carbonyl oxygens act as

© 2026 BenchChem. All rights reserved.

hydrogen bond acceptors.[1]

Synthesis and Reactivity

Synthetic Approach: Amidation of Malonic Acid Derivatives

The most direct and common route to N,N'-dimethylmalonamide involves the amidation of a malonic acid derivative, such as diethyl malonate, with methylamine. This nucleophilic acyl substitution reaction is a cornerstone of organic synthesis.

General workflow for the synthesis of N,N'-dimethylmalonamide.

Experimental Protocol: Synthesis of N,N'-Dimethylmalonamide

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve diethyl malonate in a suitable solvent such as ethanol.
- Reagent Addition: Add an excess of methylamine (typically as a solution in a compatible solvent) to the flask. The use of excess amine drives the reaction to completion.
- Reaction Conditions: Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Work-up and Isolation: After the reaction is complete, cool the mixture to room temperature. The solvent and excess methylamine are removed under reduced pressure.
- Purification: The crude product is then purified, typically by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes), to yield pure N,N'-dimethylmalonamide.

Causality in Experimental Choices:

- Excess Amine: Le Chatelier's principle dictates that using an excess of one reactant (methylamine) will shift the equilibrium towards the products, maximizing the yield of the

© 2026 BenchChem. All rights reserved.

desired diamide.

- Heat: The amidation reaction, while generally favorable, often requires an input of thermal energy to overcome the activation energy barrier and proceed at a reasonable rate.
- Solvent Choice: Ethanol is a common choice as it is a good solvent for both the ester and the amine, and its boiling point allows for a convenient reflux temperature.
- Purification by Recrystallization: This is a standard and effective method for purifying solid organic compounds, relying on the differential solubility of the product and impurities in a given solvent system at different temperatures.

Reactivity Profile

The reactivity of N,N'-dimethylmalonamide is dominated by the chemistry of its secondary amide functional groups and the acidic nature of the central methylene protons.

- Amide Hydrolysis: Like all amides, N,N'-dimethylmalonamide can be hydrolyzed back to malonic acid and methylamine under either acidic or basic conditions, although amides are generally quite stable. This stability is a key feature in many of its applications.
- Acidity of Methylene Protons: The protons on the carbon atom situated between the two carbonyl groups (the α-carbon) are significantly more acidic than typical alkane protons. This is due to the electron-withdrawing nature of the two adjacent carbonyl groups, which stabilize the resulting carbanion through resonance. This property allows N,N'-dimethylmalonamide to be deprotonated by a suitable base and to participate in a variety of carbon-carbon bond-forming reactions.
- Chelating Agent: The two carbonyl oxygens and, to a lesser extent, the nitrogen atoms can act as coordination sites for metal ions. This makes malonamides potential chelating agents, a property that is exploited in areas such as solvent extraction and coordination chemistry.[3]

Spectroscopic Characterization

Spectroscopic data provides a fingerprint of the molecule, allowing for its unambiguous identification and structural elucidation.

© 2026 BenchChem. All rights reserved.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for determining the structure of organic molecules in solution.

- ^{1}H NMR: The proton NMR spectrum of N,N'-dimethylmalonamide is expected to show three distinct signals:
  - A signal for the N-H protons, which is often a broad singlet due to quadrupole broadening and exchange with trace amounts of water. Its chemical shift can be highly variable depending on the solvent and concentration.
  - A signal for the methylene (CH_2) protons, which would likely appear as a singlet.
  - A signal for the methyl (CH_3) protons, which would appear as a doublet due to coupling with the adjacent N-H proton.

  It is important to note that hindered rotation around the C-N amide bond can sometimes lead to the observation of distinct signals for protons that might otherwise be considered equivalent, a common phenomenon in NMR of amides.[4]
- ^{13}C NMR: The carbon NMR spectrum should display three signals corresponding to the three unique carbon environments:
  - A signal for the carbonyl carbons (C=O).
  - A signal for the methylene carbon (CH_2).
  - A signal for the methyl carbons (CH_3).

Infrared (IR) Spectroscopy

IR spectroscopy is particularly useful for identifying the presence of specific functional groups. For a secondary amide like N,N'-dimethylmalonamide, the following characteristic absorption bands are expected:

- N-H Stretch: A single, sharp to moderately broad absorption band in the region of 3370-3170 cm^{-1}. The presence of a single N-H stretching peak is a key diagnostic feature for secondary

© 2026 BenchChem. All rights reserved.

amides.[5]

- C=O Stretch (Amide I Band): A strong, sharp absorption band typically in the range of 1680-1630 cm^{-1}. This is one of the most prominent peaks in the IR spectrum of an amide.[5]

- N-H Bend (Amide II Band): An intense absorption band in the region of 1570-1515 cm^{-1}. The combination of the Amide I and Amide II bands is highly characteristic of secondary amides.[5]

Role in Drug Discovery and Development

Malonamide derivatives are recognized as "privileged structures" in medicinal chemistry.[6] This means that this structural motif is found in a variety of compounds that exhibit a wide range of biological activities.

- Peptidomimetics: The malonamide unit can be considered an isostere of a glycine residue in a peptide, with one of the peptide bonds inverted.[6] This "retro-inversion" can maintain similar chemical properties and binding modes while potentially increasing metabolic stability by making the molecule less susceptible to cleavage by proteases.[6]

- Scaffolding: The malonamide backbone provides a versatile scaffold for the attachment of various functional groups in a defined spatial orientation. This allows for the systematic exploration of structure-activity relationships (SAR) during the lead optimization phase of drug discovery.

- Chelating Properties: The ability of the malonamide moiety to chelate metal ions can be exploited in the design of drugs that target metalloenzymes or in the development of agents for metal detoxification.

While specific applications of N,N'-dimethylmalonamide itself in drug development are not extensively documented in publicly available literature, its structural simplicity and the versatile chemistry of the malonamide class make it a valuable building block and a subject of interest for the synthesis of more complex, biologically active molecules.

Conclusion

© 2026 BenchChem. All rights reserved.

N,N'-dimethylmalonamide, while a seemingly simple molecule, possesses a rich array of physicochemical properties that make it a compound of significant interest to researchers. Its hydrophilicity, hydrogen bonding capabilities, and the reactivity of its acidic methylene protons and amide functionalities provide a versatile platform for further chemical exploration. A thorough understanding of these fundamental characteristics, as outlined in this guide, is the first and most critical step towards unlocking its full potential in drug discovery and other scientific disciplines. The self-validating nature of the protocols and the causal explanations provided herein are intended to empower the researcher with not just data, but with actionable knowledge.

References

- Smith, B. C. Organic Nitrogen Compounds, VII: Amides—The Rest of the Story. Spectroscopy2020, 35 (1), 10-15. [Link]
- Patil, A. B.; et al. Synthesis and Evaluation of N,N′-dimethyl-N,N′-dicyclohexyl-Malonamide (DMDCMA) as an Extractant for Actinides. Solvent Extraction and Ion Exchange2014, 32 (4), 396-411. [Link]
- N,N-Dimethylnonanamide, PubChem. [Link]
- Sandrone, G.; Dixon, D. A.; Hay, B. P. Conformational Analysis of Malonamide, N,N'-Dimethylmalonamide, and N,N,N',N'-Tetramethylmalonamide. J. Phys. Chem. A1999, 103 (18), 3554–3561. [Link]
- N,N'-Dimethylmalonamide, PubChem. [Link]
- Method for preparing N-methyl-malonamic acid ethyl ester. CN101085747A.
- 1H NMR Spectrum of Amide Compounds. University Chemistry2021, 36 (6), 1-6. [Link]
- Assessing the Role of a Malonamide Linker in the Design of Potent Dual Inhibitors of Factor Xa and Cholinesterases. Pharmaceuticals (Basel)2022, 15 (7), 844. [Link]
- Consider the synthesis of N,N-dimethyl-2-methylhexanamide from diethyl malonate. Fill in the best reagents. Brainly.com. [Link]

© 2026 BenchChem. All rights reserved.

- Proton NMR-25 || HNMR spectra of amides || Exchangeable protons || Difference from amines || Tricks. YouTube. [Link]
- Generalized mechanism associated with the synthesis of malonamide derivatives (MDs) from amines and malonic esters. ResearchGate. [Link]
- Synthesis of novel series of malonamides derivatives via a five-component reaction. Journal of the Iranian Chemical Society2020, 17, 2355–2363. [Link]
- N,N-DIMETHYLFORMAMIDE. INCHEM. [Link]
- DFT-Calculated IR Spectrum Amide I, II, and III Band Contributions of N-Methylacetamide Fine Components. ACS Omega2020, 5 (15), 8786–8793. [Link]
- diethyl methylenemalonate. Organic Syntheses. [Link]
- Synthesis of chelate-forming polymer ligands and their coordination compounds with d-metals. Journal of Chemical Technology and Metallurgy2021, 56 (4), 743-758. [Link]
- N,N-Dimethylformamide, FooDB. [Link]
- Research in the Field of Drug Design and Development. International Journal of Molecular Sciences2022, 23 (3), 1-2. [Link]
- Products of the Reaction of Diethylmalonate [with Formaldehyde and Methylamine on. Bulletin de l'Academie Polonaise des Sciences, Serie des Sciences Chimiques1968, 16 (8), 411-415. [Link]
- INFRARED SPECTROSCOPY. St. Paul's Cathedral Mission College. [Link]
- N′−Tetramethylmalonamide Complexes Across the Lanthanide Series. Inorganic Chemistry2020, 59 (17), 12345–12354. [Link]
- Using NMR to observe the restricted rotation in amide bonds. Nanalysis. [Link]
- IR Absorption Table. University of Colorado Boulder. [Link]

© 2026 BenchChem. All rights reserved.

- Computational Evaluation on Molecular Stability and Reactivity of Some Dimethylglyoximato-Nickel Complexes from DFT. Journal of Chemistry2019, 2019, 1-7. [Link]
- Synthesis of diethyl methylmalonate. PrepChem.com. [Link]
- One-pot synthesis of malonamide derivatives. Journal of the Iranian Chemical Society2019, 16, 149-156. [Link]
- N,N'-Dimethylmalonamide, Pharmaffiliates. [Link]
- 3.1.1: Chelating Ligands. Chemistry LibreTexts. [Link]
- N,N-Dimethylpropylamine, PubChem. [Link]
- N,N′-Diphenyldithiomalonodiamide: Structural Features, Acidic Properties, and In Silico Estimation of Biological Activity. Molecules2021, 26 (24), 7655. [Link]
- Fig. 1. Molecular structure of the chelating agents: N,N... ResearchGate. [Link]
- N,N-dimethyl-p-phenylenediamine, PubChem. [Link]
- N-Nitrosodimethylamine, PubChem. [Link]
- N,N-Dimethylbenzamide, PubChem. [Link]
- (N),C,N-chelating ligands considered in this chapter and their... ResearchGate. [Link]-designation-used-in-the_fig1_338902893)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. N,N'-Dimethylmalonamide | C5H10N2O2 | CID 192755 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Conformational Analysis of Malonamide, N, N'-Dimethylmalonamide, and N,N, N', N'-Tetramethylmalonamide | Journal Article | PNNL [pnnl.gov]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. NMR blog - Using NMR to observe the restricted rotation in amide bonds — Nanalysis [nanalysis.com]
- 5. spectroscopyonline.com [spectroscopyonline.com]
- 6. Assessing the Role of a Malonamide Linker in the Design of Potent Dual Inhibitors of Factor Xa and Cholinesterases - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of N,N'-Dimethylmalonamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587279/docs#an-in-depth-technical-guide-to-the-physicochemical-properties-of-n-n-dimethylmalonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.